

N-((4-Bromophenyl)sulfonyl)hexanamide proper disposal procedures

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Compound of Interest

Compound Name: N-((4-Bromophenyl)sulfonyl)hexanamide
CAS No.: 2097938-57-1
Cat. No.: B2898555

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Topic: N-((4-Bromophenyl)sulfonyl)hexanamide Proper Disposal Procedures

Executive Summary & Chemical Profile

Objective: This guide defines the mandatory disposal, handling, and spill response protocols for **N-((4-Bromophenyl)sulfonyl)hexanamide** (CAS: 2097938-57-1).^[1] As a halogenated N-acyl sulfonamide, this compound presents specific challenges regarding thermal decomposition and environmental persistence.^[1]

Operational Directive: All waste streams containing this compound must be classified as Halogenated Organic Waste. Under no circumstances should this material be disposed of in municipal trash, sanitary sewers, or non-halogenated solvent streams.

Chemical Identity & Properties:

Property	Data	Relevance to Disposal
Chemical Name	N-((4-Bromophenyl)sulfonyl)hexanamide	Official manifesting name.[1][2]
CAS Number	2097938-57-1	Required for waste labeling.[1]
Molecular Formula	C ₁₂ H ₁₆ BrNO ₃ S	Contains Sulfur and Bromine. [1]
Molecular Weight	~334.23 g/mol	Heavy organic.[1]
Acidity (pKa)	~3.5 – 4.5 (Predicted)	Acidic. Soluble in basic aqueous solutions (pH > 8).[1]
Physical State	Solid (Crystalline)	Dust hazard during transfer.[1]
Hazards	Irritant (Skin/Eye), Organohalogen	Toxic combustion products (HBr, SO _x).[1]

Hazard Identification & Waste Characterization

Core Hazard: The presence of the bromine atom and the sulfonamide moiety necessitates high-temperature incineration with acid gas scrubbing.[1] Improper incineration can release Hydrogen Bromide (HBr) and Sulfur Oxides (SO_x).[1]

- RCRA Classification (US): Not P- or U-listed, but must be treated as Characteristic Hazardous Waste due to toxicity and halogen content.[1]
- Incompatibility:
 - Strong Oxidizers: Risk of exothermic reaction.[1]
 - Strong Bases: Will deprotonate the sulfonamide nitrogen, increasing solubility but potentially altering reactivity.[1]

Step-by-Step Disposal Protocols

Protocol A: Solid Waste Disposal (Preferred)

Use this for pure compound, expired reagents, or heavily contaminated solids.

- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) jar with a screw-top lid.[1]
- Segregation: Do not mix with liquid wastes or non-halogenated solids.
- Labeling: Attach a hazardous waste tag immediately.[1]
 - Constituent: "N-((4-Bromophenyl)sulfonyl)hexanamide"[1][2][3][4]
 - Hazard Checkbox: Toxic, Irritant.[1]
 - Tag: "Halogenated Solid Waste." [1]
- Storage: Keep container closed in a satellite accumulation area (SAA) until pickup.

Protocol B: Liquid Waste (Reaction Mixtures/Mother Liquors)

Use this for solutions containing the compound.[1]

- Solvent Compatibility: Ensure the carrier solvent is compatible with the Halogenated Waste Stream (e.g., Dichloromethane, Chloroform).[1]
 - Note: If the compound is dissolved in a non-halogenated solvent (e.g., Methanol), the entire mixture must now be classified as Halogenated Waste because of the solute.[1]
- Collection: Pour into the designated "Halogenated Organic Solvents" carboy (typically red or yellow safety can).[1]
- pH Check: If the solution is highly acidic or basic, neutralize to pH 5–9 before adding to the bulk solvent drum to prevent drum corrosion or pressure buildup.[1]

Protocol C: Glassware Decontamination (The "Base Wash" Method)

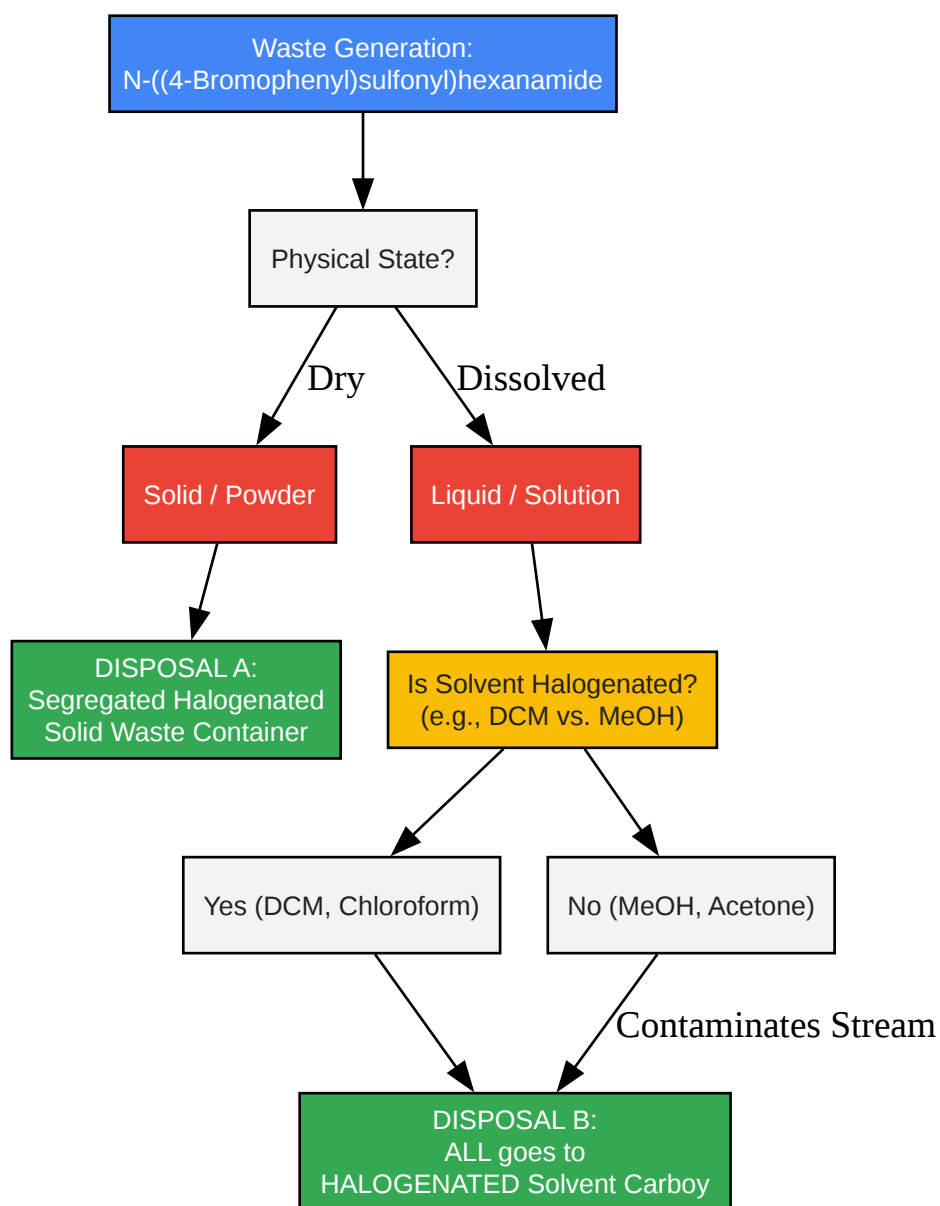
Expert Insight: N-acyl sulfonamides are acidic ($\text{pK}_a \sim 4$).^{[1][5]} They are often insoluble in water but highly soluble in mild base.^[1]

- Rinse 1 (Solubilization): Rinse glassware with a 5% Sodium Bicarbonate (NaHCO_3) or dilute Sodium Hydroxide (NaOH) solution.^[1] This deprotonates the nitrogen, making the residue water-soluble.
- Disposal of Rinse: Collect this first basic rinse into the Halogenated Aqueous/Solvent Waste container.^[1] Do not pour down the drain.
- Rinse 2 (Solvent): Rinse with a small volume of Acetone or Ethanol.^[1] Collect in Halogenated Waste.
- Final Wash: Wash glassware with standard detergent and water (can go to sewer).^[1]

Visualized Workflows

Figure 1: Waste Segregation Logic

This decision tree ensures the compound never enters the wrong waste stream.^[1]

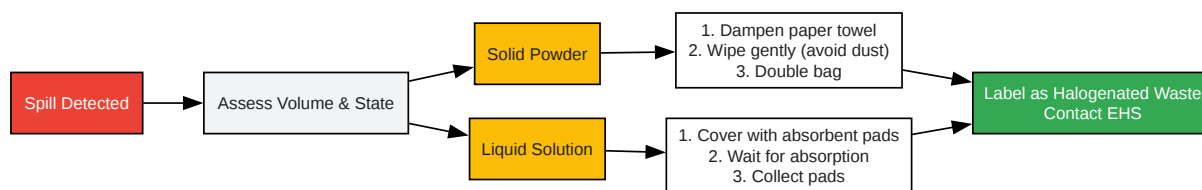


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Caption: Decision logic for segregating **N-((4-Bromophenyl)sulfonyl)hexanamide** waste. Note that even non-halogenated solvents become "Halogenated Waste" when this compound is added.[1]

Figure 2: Spill Response Protocol

Immediate actions for laboratory spills.



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Caption: Operational workflow for containing and cleaning spills to prevent environmental release.

References

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